

# GNE-220 Hydrochloride: A Comparative Guide to On-Target Effects in Cells

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## Compound of Interest

Compound Name: GNE 220 hydrochloride

Cat. No.: B2853846

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This guide provides a comprehensive comparison of GNE-220 hydrochloride, a potent and selective inhibitor of Mitogen-activated protein kinase kinase kinase kinase 4 (MAP4K4), with other alternative inhibitors. The on-target effects in cellular contexts are detailed with supporting experimental data and protocols to aid in the selection of the most appropriate research tools.

## Introduction to GNE-220 Hydrochloride and MAP4K4

GNE-220 hydrochloride is a small molecule inhibitor targeting MAP4K4, a serine/threonine kinase involved in various cellular processes, including cell migration, inflammation, and angiogenesis.<sup>[1]</sup> Its primary on-target effect is the inhibition of MAP4K4 kinase activity, which disrupts downstream signaling pathways crucial for endothelial cell function. This guide compares the performance of GNE-220 hydrochloride with two other notable MAP4K4 inhibitors: GNE-495 and PF-06260933.

## Comparative Analysis of MAP4K4 Inhibitors

The following tables summarize the key performance indicators of GNE-220 hydrochloride and its alternatives.

### Table 1: Biochemical Potency and Selectivity

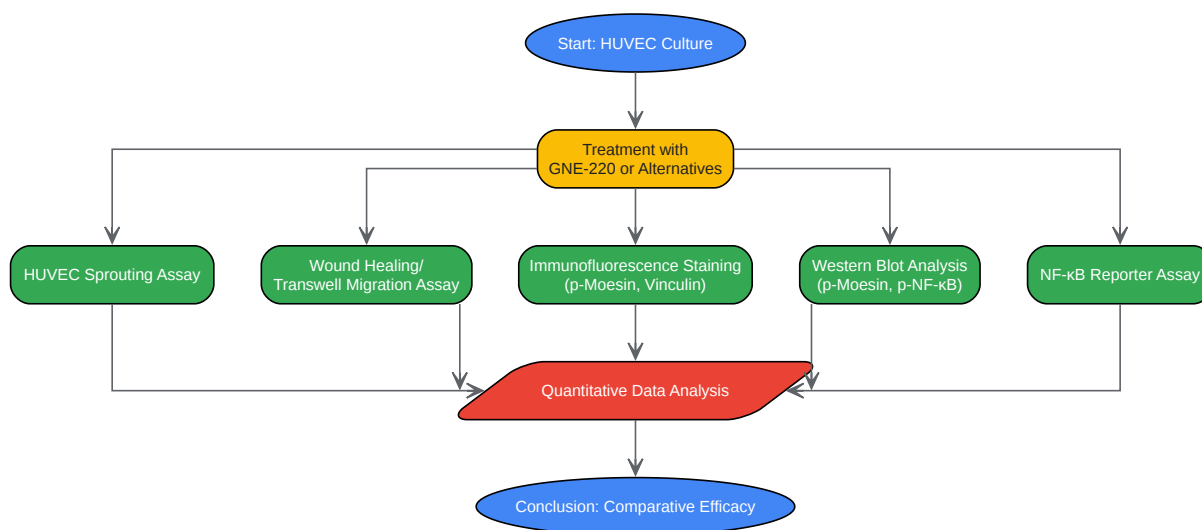
Compound	Primary Target	IC50 (nM)	Off-Target Kinases (IC50)	Reference
GNE-220 hydrochloride	MAP4K4	7	MINK (MAP4K6) (9 nM), DMPK (476 nM), KHS1 (MAP4K5) (1.1 μM)	[1]
GNE-495	MAP4K4	3.7	MINK, TNIK	[2]
PF-06260933	MAP4K4	3.7	MINK1 (8 nM), TNIK (15 nM)	

**Table 2: Cellular Activity in Human Umbilical Vein Endothelial Cells (HUVECs)**

Compound	Assay	Endpoint	Observed Effect	Concentration	Reference
GNE-220 hydrochloride	HUVEC Sprouting Assay	Sprout Morphology	Alters sprout morphology	0.1 - 10000 nM	[1]
GNE-220 hydrochloride	Immunofluorescence	pERM+ Retraction Fibers	Dose-dependent reduction	0.1 - 10000 nM	[1]
GNE-220 hydrochloride	Immunofluorescence	Active-INTβ1+ Focal Adhesions	Dose-dependent increase	0.1 - 10000 nM	[1]
GNE-495	HUVEC Migration Assay	Cell Migration	Inhibition of migration	Not specified	[2]
PF-06260933	Endothelial Barrier Function	Thrombin-induced barrier disruption	Attenuation	3 μM	

## Signaling Pathway and Experimental Workflows

The on-target effects of GNE-220 hydrochloride are mediated through the MAP4K4 signaling pathway, which plays a critical role in regulating endothelial cell motility and inflammation.



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## References

- 1. [file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- 2. Structure-Based Design of GNE-495, a Potent and Selective MAP4K4 Inhibitor with Efficacy in Retinal Angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [GNE-220 Hydrochloride: A Comparative Guide to On-Target Effects in Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2853846#confirming-gne-220-hydrochloride-on-target-effects-in-cells]

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